

N-Formyl-L-alanine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: N-Formyl-L-alanine

Cat. No.: B079075

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This technical guide provides an in-depth overview of **N-Formyl-L-alanine**, a key derivative of the amino acid L-alanine. Tailored for researchers, scientists, and professionals in drug development, this document details its chemical properties, synthesis methodologies, and significant applications in biochemical and pharmaceutical research.

Core Compound Data

N-Formyl-L-alanine is a modified amino acid where a formyl group is attached to the nitrogen of L-alanine. This modification is crucial for its role as a building block in peptide synthesis and for its use in various biochemical studies.^[1]

Property	Value	Reference
CAS Number	10512-86-4	^[2]
Molecular Formula	C ₄ H ₇ NO ₃	^[2]
Molecular Weight	117.1 g/mol	^[2]
Appearance	White to off-white powder	^[2]
Melting Point	147-148 °C	^[2]
Optical Rotation	[α] _{D20} = -41 ± 2° (c=1 in MeOH)	^[1]

Synthesis of N-Formyl-L-alanine

The N-formylation of L-alanine is a critical step for its application in peptide synthesis, serving as a protective group. Several laboratory-scale methods can be employed for this purpose.

Experimental Protocol: Formylation using Formic Acid and DCC

One common and efficient method for the N-formylation of amino acids is the use of formic acid activated by a carbodiimide, such as N,N'-dicyclohexylcarbodiimide (DCC).^[3] This method can be adapted for the synthesis of **N-Formyl-L-alanine**.

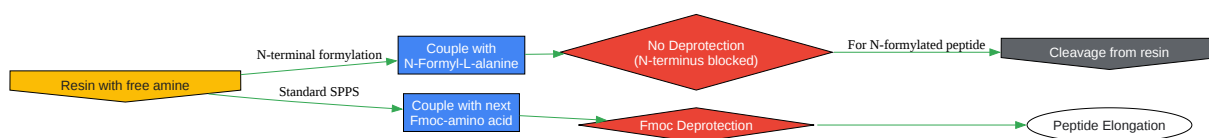
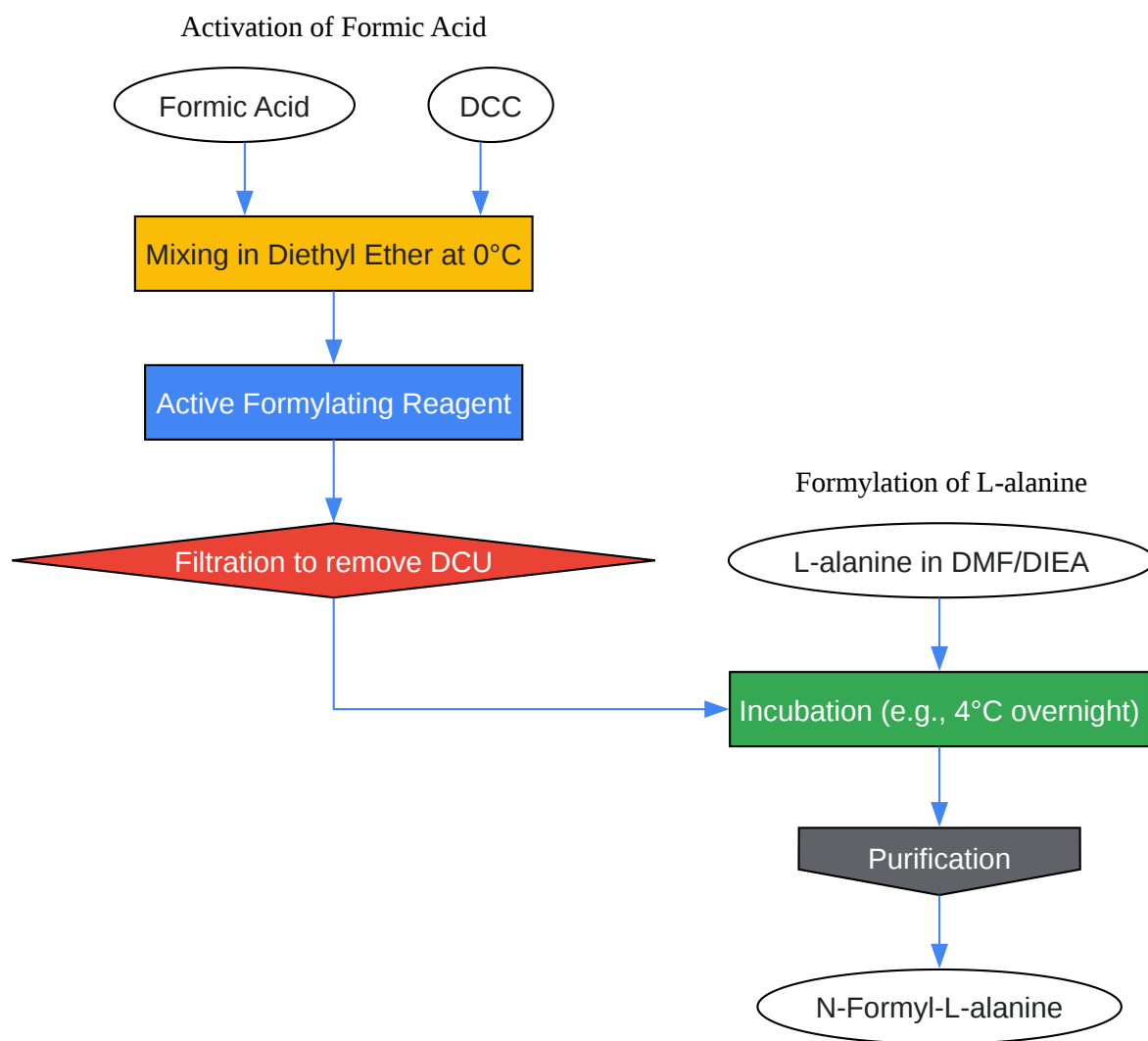
Materials:

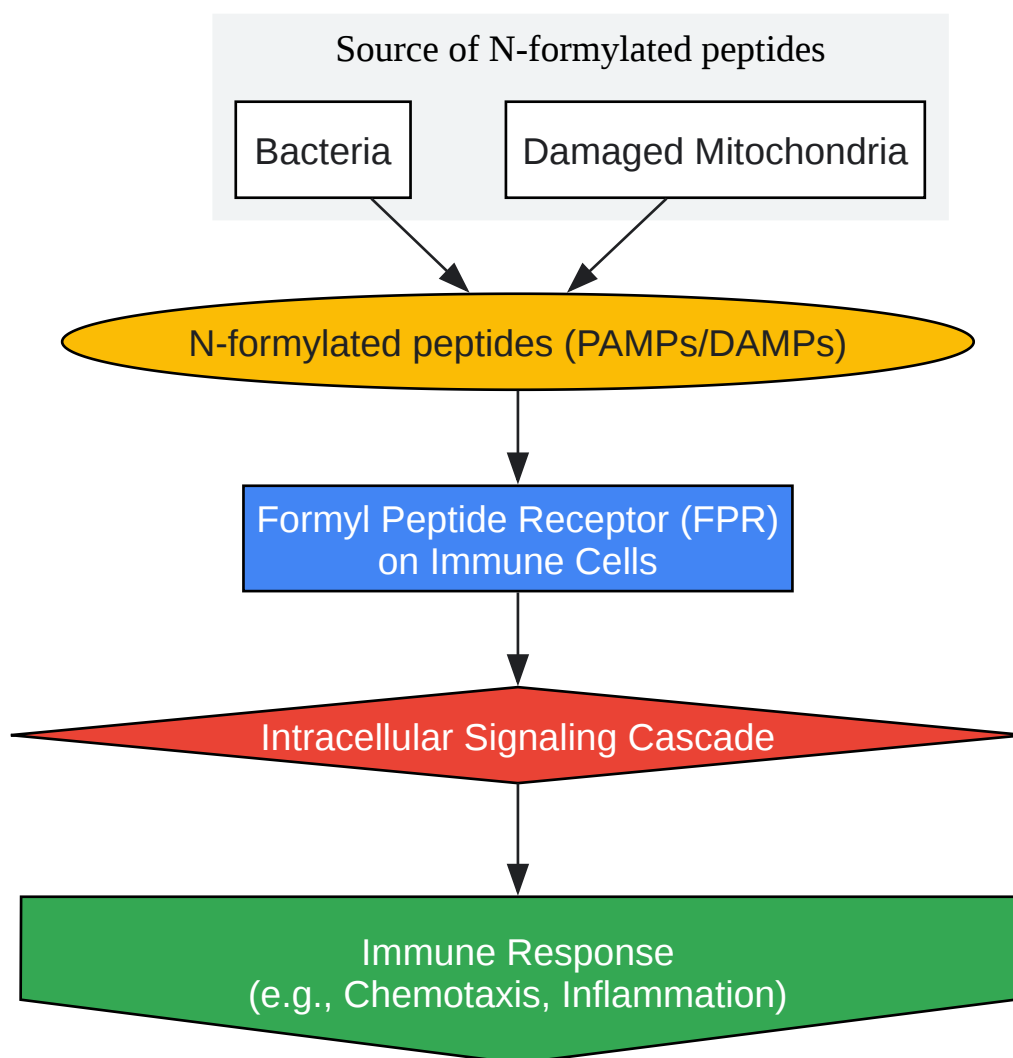
- L-alanine
- Formic acid
- N,N'-dicyclohexylcarbodiimide (DCC)
- Diethyl ether
- N,N-dimethylformamide (DMF)
- Diisopropylethylamine (DIEA)

Procedure:

- **Activation of Formic Acid:** In a flask, formic acid (25 mmol) and DCC (12.5 mmol) are combined in diethyl ether (14.5 mL) at 0 °C and stirred for 4 hours. This reaction forms the active formylating reagent.^[3]
- **Filtration:** The reaction mixture is filtered to remove the dicyclohexylurea (DCU) byproduct.^[3]
- **Concentration:** The filtrate is concentrated under vacuum to reduce the volume.^[3]
- **Formylation Reaction:** The concentrated formylating reagent is added to a solution of L-alanine in DMF containing DIEA.^[3]

- Incubation: The reaction is incubated, for instance, at 4 °C overnight, to ensure complete formylation while minimizing side reactions.[3]
- Purification: The final product, **N-Formyl-L-alanine**, is purified from the reaction mixture using standard chromatographic techniques.





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